

Navigating the Solubility Landscape of 3,5-Dichlorothiophenol: A Technical Guide

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Compound of Interest

Compound Name: 3,5-Dichlorothiophenol

Cat. No.: B093695

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5-Dichlorothiophenol is a halogenated aromatic thiol of significant interest in organic synthesis, serving as a versatile building block for agrochemicals, pharmaceuticals, and specialty polymers. A comprehensive understanding of its solubility in various organic solvents is paramount for its effective utilization in reaction engineering, process development, purification, and formulation. This technical guide addresses the current landscape of solubility data for **3,5-Dichlorothiophenol**, provides detailed experimental protocols for its determination, and offers a visual representation of a standard solubility testing workflow.

While **3,5-Dichlorothiophenol** is qualitatively described as being soluble in organic solvents such as ethanol and ether, a thorough review of publicly available scientific literature and chemical databases reveals a notable absence of specific quantitative solubility data.^[1] This guide, therefore, aims to empower researchers by providing the methodologies to precisely determine the solubility of **3,5-Dichlorothiophenol** in their solvent systems of interest.

Physicochemical Properties of 3,5-Dichlorothiophenol

A foundational understanding of the physicochemical properties of **3,5-Dichlorothiophenol** is essential for interpreting its solubility behavior.

Property	Value	Reference
Molecular Formula	C ₆ H ₄ Cl ₂ S	[1]
Molecular Weight	179.06 g/mol	TCI
Appearance	White to off-white crystalline solid	[1]
Melting Point	62-65 °C	[2][3]
pKa	5.07 ± 0.11 (Predicted)	[3]

The presence of two chlorine atoms on the benzene ring significantly influences the molecule's polarity and intermolecular interactions, which are key determinants of its solubility.

Solubility Data

As of the date of this guide, specific quantitative solubility data for **3,5-Dichlorothiophenol** in a range of common organic solvents is not extensively reported in the literature. To facilitate research and development, the following table is provided as a template for researchers to populate with their experimentally determined data.

Table 1: Experimental Solubility of **3,5-Dichlorothiophenol** in Organic Solvents at 25 °C (77 °F)

Organic Solvent	Solvent Polarity (Relative)	Solubility (g/L)	Solubility (mol/L)	Method of Determination
Methanol	0.762	Data to be determined	Data to be determined	
Ethanol	0.654	Data to be determined	Data to be determined	
Isopropanol	0.546	Data to be determined	Data to be determined	
Acetone	0.355	Data to be determined	Data to be determined	
Ethyl Acetate	0.228	Data to be determined	Data to be determined	
Dichloromethane	0.309	Data to be determined	Data to be determined	
Tetrahydrofuran (THF)	0.207	Data to be determined	Data to be determined	
Toluene	0.099	Data to be determined	Data to be determined	
Hexane	0.009	Data to be determined	Data to be determined	

Note: Solvent polarity values are provided for context and are based on a normalized scale where water is 1.000.^[4]

Experimental Protocols for Solubility Determination

To address the current data gap, two robust and widely accepted methods for determining the solubility of a solid compound in an organic solvent are detailed below.

Gravimetric Method

This is a straightforward and reliable method that does not require sophisticated analytical instrumentation.

Objective: To determine the solubility of **3,5-Dichlorothiophenol** in a given organic solvent by evaporating the solvent from a saturated solution and weighing the residual solute.

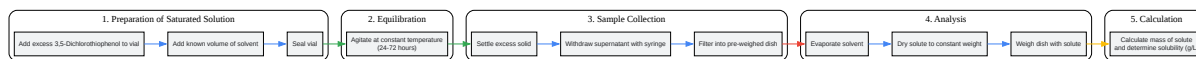
Materials and Equipment:

- **3,5-Dichlorothiophenol** (solid)
- Selected organic solvent(s)
- Analytical balance (readable to at least 0.1 mg)
- Thermostatic shaker or water bath
- Vials with tight-fitting caps
- Syringes and syringe filters (e.g., 0.45 μm PTFE)
- Pre-weighed evaporating dishes or beakers
- Drying oven or vacuum oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of solid **3,5-Dichlorothiophenol** to a vial. The presence of undissolved solid is crucial to ensure saturation is reached.
 - Accurately pipette a known volume of the selected organic solvent into the vial.
 - Securely cap the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C).

- Agitate the mixture for a sufficient period to allow the system to reach equilibrium. This can range from 24 to 72 hours. It is advisable to conduct preliminary experiments to determine the time required to reach equilibrium.
- Sample Collection and Filtration:
 - Once equilibrium is reached, allow the vial to stand undisturbed at the set temperature for at least 2 hours to permit the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe.
 - Attach a syringe filter to the syringe and dispense the filtered solution into a pre-weighed evaporating dish. This filtration step is critical to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
 - Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without causing degradation of the **3,5-Dichlorothiophenol**. A vacuum oven at a lower temperature is preferable to minimize thermal decomposition.
 - Continue drying until a constant weight of the residual solid is achieved.
 - Record the final weight of the evaporating dish containing the dried solute.
- Calculation:
 - Calculate the mass of the dissolved **3,5-Dichlorothiophenol** by subtracting the initial weight of the empty evaporating dish from the final weight.
 - The solubility can then be expressed in various units, such as g/L or mg/mL, by dividing the mass of the dissolved solute by the volume of the solvent sample taken.



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Workflow for Gravimetric Solubility Determination.

High-Performance Liquid Chromatography (HPLC) Method

This method is highly sensitive and accurate, particularly for compounds that are difficult to analyze gravimetrically or when only small sample volumes are available.

Objective: To determine the saturation solubility of **3,5-Dichlorothiophenol** in a specific organic solvent at a controlled temperature using HPLC with external standard calibration.

Materials and Equipment:

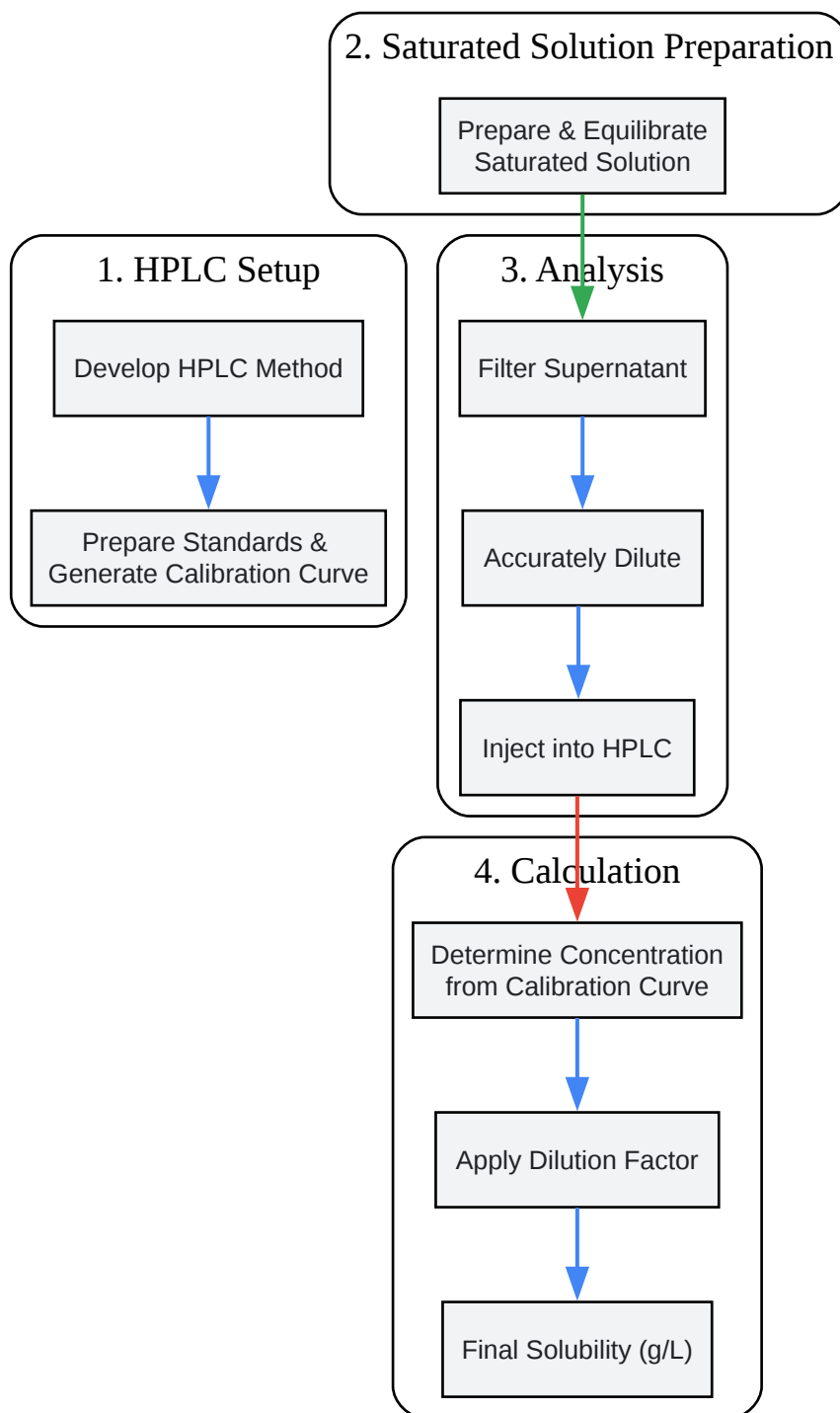
- All materials listed for the Gravimetric Method.
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis).
- Volumetric flasks and pipettes.
- HPLC-grade solvents for mobile phase and sample dilution.

Procedure:

- HPLC Method Development (if not already established):
 - Develop an HPLC method capable of separating and quantifying **3,5-Dichlorothiophenol**. This includes selecting an appropriate column, mobile phase, flow rate, and detector wavelength.

- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a stock solution of **3,5-Dichlorothiophenol** of a known concentration in a suitable solvent (in which it is freely soluble).
 - From the stock solution, prepare a series of standard solutions of decreasing concentrations.
 - Inject each standard solution into the HPLC system and record the peak area.
 - Construct a calibration curve by plotting the peak area versus the concentration of the standard solutions.
- Preparation of Saturated Solution and Equilibration:
 - Follow steps 1 and 2 as described in the Gravimetric Method to prepare and equilibrate a saturated solution of **3,5-Dichlorothiophenol** in the solvent of interest.
- Sample Collection and Preparation:
 - Follow step 3 of the Gravimetric Method to collect a filtered sample of the saturated supernatant.
 - Accurately dilute the filtered saturated solution with a suitable solvent to a concentration that falls within the range of the calibration curve. The dilution factor must be precisely known.
- HPLC Analysis:
 - Inject the diluted sample solution into the HPLC system and record the peak area for **3,5-Dichlorothiophenol**.
- Calculation:
 - Using the calibration curve, determine the concentration of **3,5-Dichlorothiophenol** in the diluted sample.

- Multiply this concentration by the dilution factor to obtain the concentration of the original saturated solution. This value represents the solubility of **3,5-Dichlorothiophenol** in the test solvent.



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